

A Technical Guide to the Chemical Structure and Stereochemistry of Jalaric Acid

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Compound of Interest

Compound Name: Jalaric acid

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This document provides a comprehensive overview of the chemical structure, stereochemistry, and analytical methodologies related to **Jalaric acid**, a key constituent of lac resin.

Chemical Structure and Identification

Jalaric acid is a natural, aldehydic tricyclic sesquiterpenoid acid. It is one of the primary terpenic acids obtained from the hydrolysis of lac resin, a natural resin secreted by the insect *Kerria lacca*.^{[1][2]} The structure of **Jalaric acid** is based on a cedrene skeleton.^[1]

Two systematic IUPAC names are used for **Jalaric acid**, reflecting different ring system nomenclature:

- (1S,2S,5S,6S,7R,10S)-2-formyl-10-hydroxy-6-(hydroxymethyl)-6-methyltricyclo[5.3.1.0^{1,5}]undec-8-ene-8-carboxylic acid^{[3][4]}
- (3S,3aS,4S,7R,8S,8aS)-3-formyl-4-hydroxy-8-(hydroxymethyl)-8-methyl-2,3,4,7,8,8a-hexahydro-1H-3a,7-methanoazulene-6-carboxylic acid^{[5][6]}

The molecule incorporates several key functional groups: a carboxylic acid, an aldehyde, a primary hydroxyl group, and a secondary hydroxyl group, which contribute to its chemical reactivity and potential for derivatization.

2D Structure of Jalaric Acid

[Click to download full resolution via product page](#)**Caption:** 2D Chemical Structure of **Jalaric Acid**.

Stereochemistry

Jalaric acid is a chiral molecule with a defined absolute configuration at its six stereocenters. [1][7] The specific spatial arrangement of substituents is critical for its biological activity and chemical properties. The absolute stereochemistry, as defined by the Cahn-Ingold-Prelog priority rules, is explicitly stated in its IUPAC name.

Based on the systematic name (1S,2S,5S,6S,7R,10S)-2-formyl-10-hydroxy-6-(hydroxymethyl)-6-methyltricyclo[5.3.1.0^{1,5}]undec-8-ene-8-carboxylic acid, the configurations of the six chiral centers are:

- C1: S
- C2: S
- C5: S
- C6: S
- C7: R
- C10: S

This precise three-dimensional structure has been confirmed through chemical correlation and spectroscopic studies.[1]

Physicochemical and Spectroscopic Data

Quantitative data for **Jalaric acid** is summarized below. While specific experimental values for properties like melting point and optical rotation are not widely reported in the literature, key

identifiers and calculated properties are well-documented.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₀ O ₅	[3][8][9]
Molecular Weight	280.32 g/mol	[3][7][9]
Exact Mass	280.13107373 Da	[3]
CAS Numbers	17342-12-0, 24205-55-8	[3][4][5]
Appearance	Solid powder	[6]
Solubility	Soluble in DMSO	[6]
Optical Activity	Unspecified	[1]

Experimental Protocols

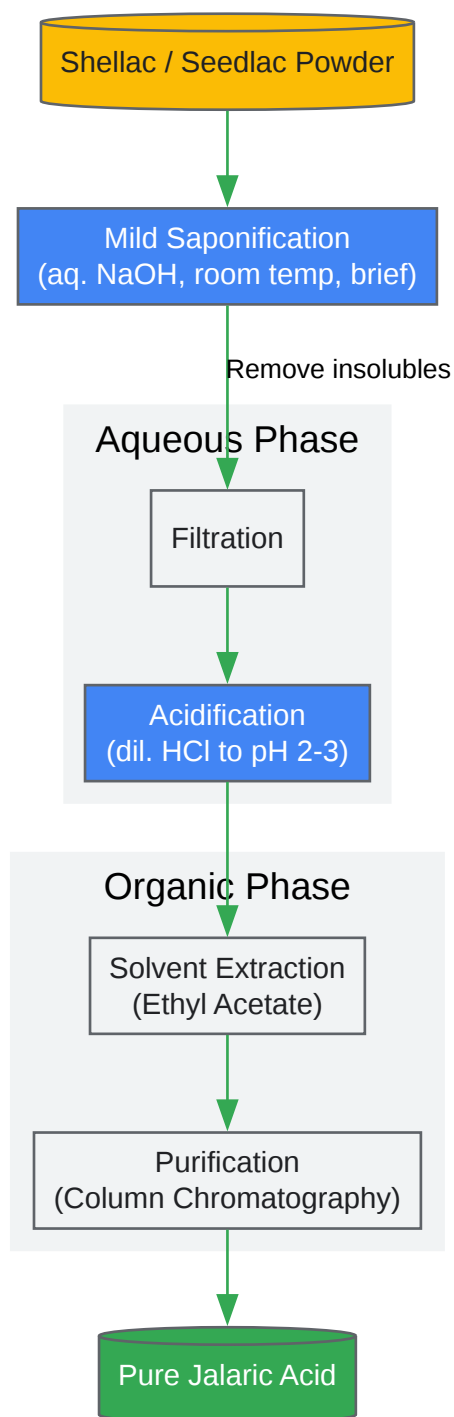
Isolation from Lac Resin

Jalaric acid is not found free in nature but exists as part of the complex polyester structure of lac resin (shellac).[10] It is liberated through alkaline hydrolysis (saponification). It is crucial to use mild and brief hydrolysis conditions, as prolonged exposure to strong alkali induces a Cannizzaro-type reaction, converting the aldehydic acid into other derivatives.[10][11]

Protocol for Mild Alkaline Hydrolysis:

- Preparation: Grind seedlac or shellac into a fine powder to increase surface area.
- Saponification: Suspend the powdered lac resin in a 1 M aqueous sodium hydroxide (NaOH) solution at room temperature. A ratio of 100 g of resin to 500 mL of NaOH solution is typically used.
- Reaction: Stir the mixture vigorously for a short period (e.g., 2-4 hours) at a controlled temperature (e.g., 25-30°C) to effect hydrolysis without significant side reactions. Monitor the dissolution of the resin.

- Filtration: After the reaction period, filter the mixture to remove insoluble materials, such as lac wax and other impurities.
- Acidification: Cool the resulting filtrate in an ice bath and slowly acidify it with dilute mineral acid (e.g., 1 M hydrochloric acid) to a pH of approximately 2-3. This step protonates the carboxylate salts of the liberated acids, causing them to precipitate.
- Extraction: The aqueous solution containing the precipitated acids is then extracted with an appropriate organic solvent, such as ethyl acetate. The terpenic acids, including **Jalaric acid**, will partition into the organic phase.
- Purification: The organic extract is washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The resulting crude acid mixture can be further purified using techniques like column chromatography on silica gel to isolate pure **Jalaric acid**.



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Caption: Experimental workflow for the isolation of **Jalaric acid**.

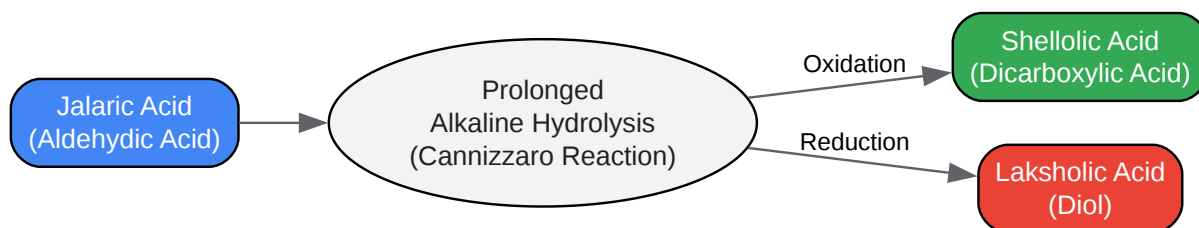
Structural Elucidation Methods

The structure of **Jalaric acid** is typically confirmed using modern spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to determine the carbon-hydrogen framework of the molecule.[5] The chemical shifts, coupling constants, and integrations of the various signals confirm the presence of the key functional groups (aldehyde, carboxylic acid, hydroxyls) and establish the connectivity and relative stereochemistry of the tricyclic system.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS), often coupled with electrospray ionization (ESI), is used to determine the exact mass and elemental formula of the molecule.[7] Tandem mass spectrometry (MS/MS) provides structural information through controlled fragmentation.[7] The fragmentation pattern of **Jalaric acid** is characterized by neutral losses of water (H_2O) and carbon dioxide (CO_2) from the molecular ion, which is consistent with the presence of hydroxyl and carboxylic acid groups.[7]

Chemical Relationships and Derivatives

Jalaric acid is considered a primary terpenic acid in lac resin.[10] Under prolonged or harsh alkaline hydrolysis conditions, it undergoes a disproportionation reaction (a Cannizzaro-type reaction) where one molecule is oxidized and another is reduced.[11] This reaction yields Shellolic acid (a dicarboxylic acid) and Laksholic acid (a diol), respectively.[11]



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Caption: Chemical transformation of **Jalaric acid** under harsh alkali.

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